

# 1H-Indole-3-thiol stability and storage conditions

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## Compound Focus: 1H-Indole-3-thiol

CAS No.: 480-94-4

Cat. No.: S772781

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## Chemical Identity & Key Properties

The table below summarizes the fundamental identifying information and physicochemical properties for **1H-Indole-3-thiol** [1].

Property	Value / Description
CAS Number	480-94-4 [1]
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NS [1]
Molecular Weight	149.21 g·mol <sup>-1</sup> [1]
Synonym	3-Mercaptoindole [1]
Appearance	Crystalline solid [1]
Melting Point	97-100 °C [1]

## Storage & Handling Specifications

Adhering to the following storage conditions is critical for maintaining the stability of this compound.

Parameter	Specification
Recommended Storage	-20°C Freezer [1] [2]
Physical Form	Crystalline solid [1]
Hazard Codes	Xi (Irritant) [1]
Safety Statements	S 26 (In case of contact with eyes, rinse immediately with plenty of water and seek medical advice) [1]

## Stability Considerations & Best Practices

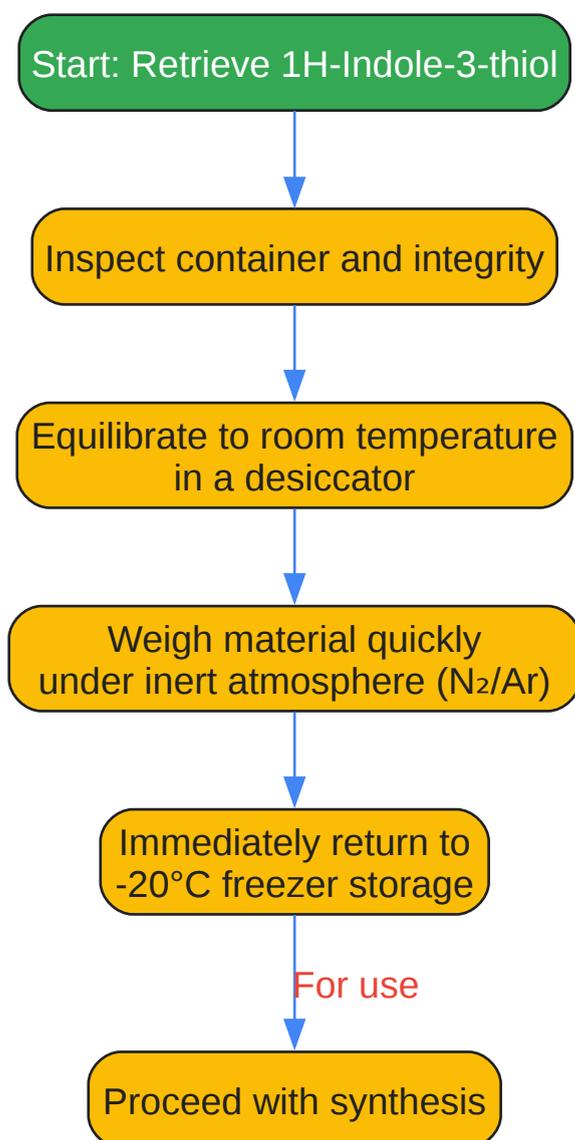
Based on the gathered information, here are some guidelines for handling **1H-Indole-3-thiol**:

- **Temperature Sensitivity:** The explicit instruction to store the compound in a **-20°C freezer** strongly suggests that it is sensitive to degradation at higher temperatures, likely due to oxidation or polymerization [1] [2].
- **Handling under Inert Atmosphere:** For synthetic procedures, it is highly advisable to handle the compound under an inert atmosphere (e.g., nitrogen or argon) to prevent oxidation of the thiol group.
- **General Handling:** As with all laboratory chemicals, you should use appropriate personal protective equipment (PPE), including gloves and safety glasses. The hazard code "Xi" (Irritant) indicates it can cause skin or eye irritation [1].

## Application in Organic Synthesis

The search results indicate that **1H-Indole-3-thiol** is a useful building block in organic synthesis [1]. One referenced synthetic route involves the iodine-mediated reaction of indole with thiourea, followed by basic hydrolysis, achieving a high yield of 89.0% [1].

The diagram below outlines the general workflow for handling this compound in a laboratory setting, based on the information provided.



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## Frequently Asked Questions

**Q1: Why is 1H-Indole-3-thiol stored at -20°C?** Storing it at -20°C is essential to slow down its decomposition. The thiol group is prone to oxidation, which can lead to the formation of disulfide bridges, and the indole ring system may also be susceptible to degradation over time at higher temperatures.

**Q2: What is the first thing I should do before using this compound in a reaction?** Always bring the container from the -20°C freezer to room temperature in a **desiccator** to prevent moisture condensation,

which could introduce water and promote side reactions. For maximum stability, perform all weighing and handling under an **inert atmosphere**.

**Q3: I found a price for this compound that seems very high. Is this normal?** Yes, the pricing data from suppliers indicates that **1H-Indole-3-thiol** is an expensive specialty chemical. For example, prices can range from approximately **\$58 for 250 mg** to over **\$1,200 for 5 g**, depending on the supplier and purity [1]. This high cost further underscores the importance of proper storage and handling to avoid waste.

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## References

1. - 1 - H - Indole | lookchem 3 thiol [lookchem.com]
2. - 1 - H - Indole | C8H7NS - BuyersGuideChem 3 thiol [buyersguidechem.com]

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